

N-Hexadecylaniline: A Versatile Building Block for Advanced Materials

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Compound of Interest

Compound Name: *N-hexadecylaniline*

Cat. No.: *B6355271*

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An In-depth Technical Guide for Researchers and Material Scientists

N-hexadecylaniline, a substituted aniline featuring a long C16 alkyl chain, is emerging as a highly versatile molecule in material science. Its unique amphiphilic nature, combining a hydrophilic aniline head with a hydrophobic hexadecyl tail, unlocks a wide array of potential applications, ranging from self-assembling liquid crystals and processable conductive polymers to effective corrosion inhibitors and building blocks for nanomaterials. This technical guide provides a comprehensive overview of the material science applications of **N-hexadecylaniline**, complete with experimental protocols and quantitative data to facilitate further research and development in this exciting field.

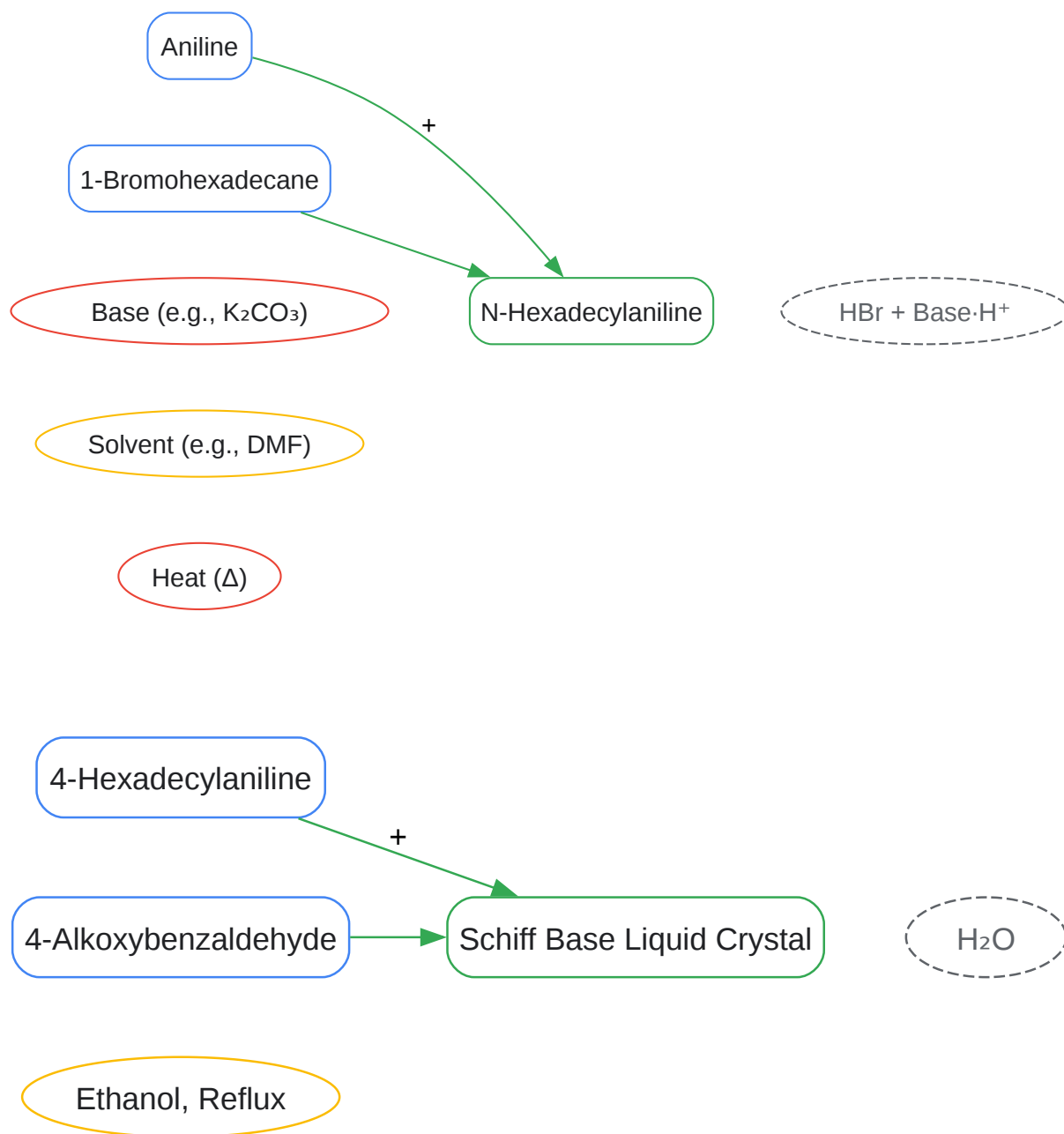
Physicochemical Properties of N-Hexadecylaniline

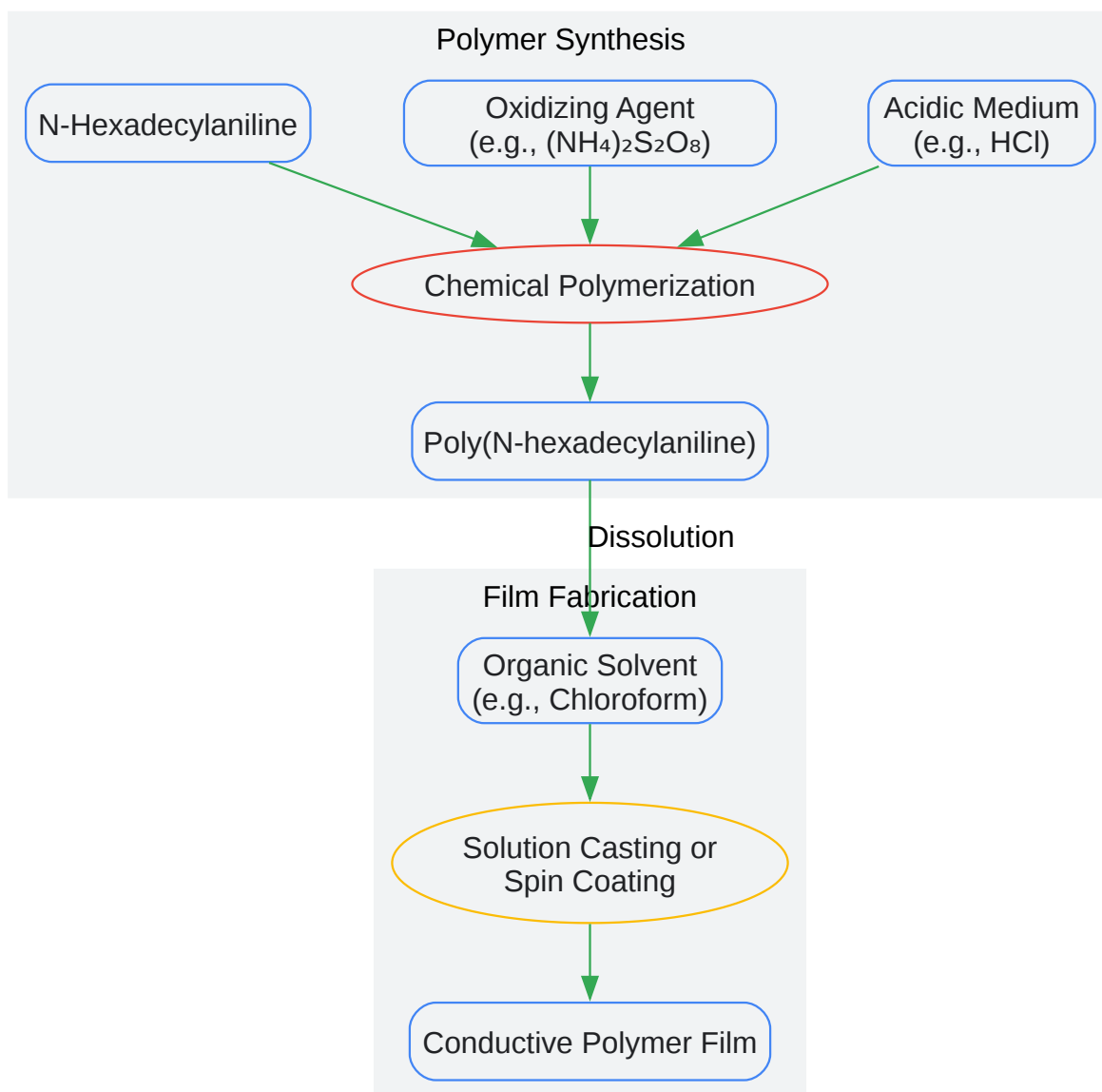
N-hexadecylaniline is a waxy solid at room temperature with a melting point in the range of 53-56 °C.^[1] Its long alkyl chain renders it highly soluble in nonpolar organic solvents, while the aniline moiety provides a site for chemical reactions and interactions with polar surfaces.

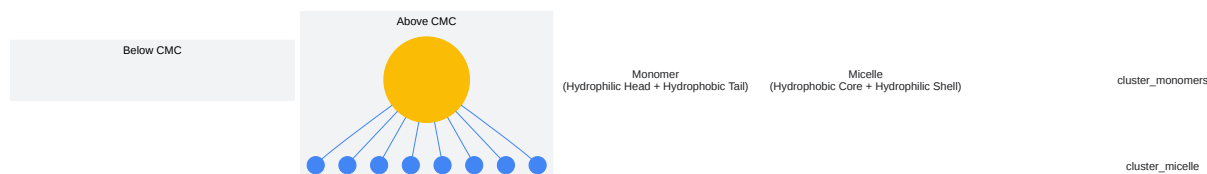
Property	Value	Reference
Molecular Formula	C ₂₂ H ₃₉ N	[1]
Molecular Weight	317.55 g/mol	[2]
Melting Point	53-56 °C	[1]
Boiling Point	254-255 °C (at 15 mmHg)	[1]
Appearance	Colorless to pale yellow liquid or solid	[1]

Synthesis of N-Hexadecylaniline

N-hexadecylaniline is typically synthesized via a nucleophilic substitution reaction between aniline and a 16-carbon alkyl halide, such as 1-bromohexadecane. The reaction is generally carried out in the presence of a base to neutralize the hydrohalic acid byproduct.







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References

- 1. Determination of critical micelle concentration [bio-protocol.org]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [N-Hexadecylaniline: A Versatile Building Block for Advanced Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6355271#potential-applications-of-n-hexadecylaniline-in-material-science]

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